

Chemical Stability & Storage

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Compound Focus: AM404

CAS No.: 183718-77-6

Cat. No.: S518267

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The core stability information for **AM404** is summarized in the table below.

Property	Specification
Physical Form	White solid [1]
Solid Stability	Stable for 1 year from date of purchase as supplied [1]
Primary Stability Concern	Subject to oxidation; must be protected from exposure to air [1]
Recommended Storage	Store supplied solid at -20°C [1] [2] [3]
Inert Atmosphere	Recommended to store under inert gas (nitrogen or argon) [1]

Solution Preparation & Storage

Stability becomes more critical once **AM404** is dissolved. Here are the key guidelines:

Aspect	Recommendation
Common Solvents	Soluble in DMSO (up to 50-100 mM) [1] [2] [3] and Ethanol (up to 50 mM) [1] [2].

Aspect	Recommendation
Solution Stability	Solutions in DMSO or ethanol may be stored for up to 3 months at -20°C [1].
Solution Atmosphere	Store solutions under nitrogen or argon to protect from air [1].

Troubleshooting Guide

Here are common issues and solutions to ensure your experimental results are not compromised by compound degradation.

Problem	Potential Cause	Solution / Preventive Action
Loss of Activity	Solution degradation due to oxidation or extended storage.	Prepare fresh stock solutions frequently. For long-term storage, aliquot solutions, store under inert gas at -20°C, and avoid repeated freeze-thaw cycles.
Inconsistent Experimental Data	Variable compound potency due to improper handling.	Standardize protocols: use the same solvent, storage conditions, and handling methods across all experiments. Ensure the solid is stored under inert gas.
Unexpected Side Effects / Toxicity	Formation of oxidative byproducts.	Always use the compound under an inert atmosphere when possible. Visually inspect the solution; do not use if there are signs of discoloration or precipitation.

Frequently Asked Questions

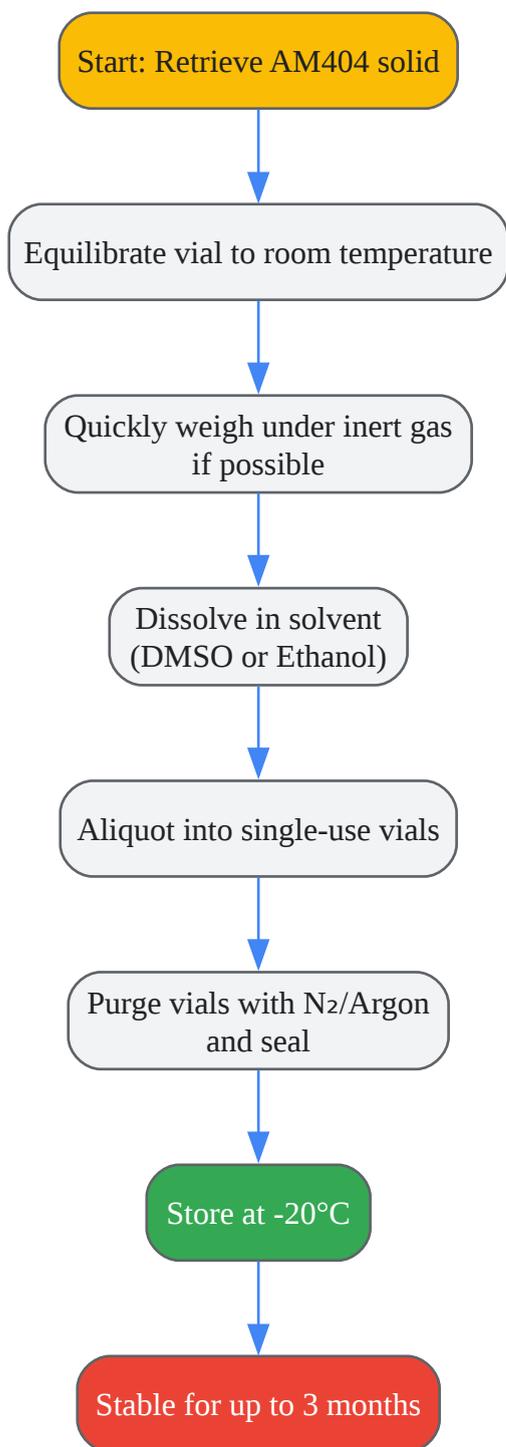
Q1: What is the best practice for preparing a working solution of AM404? It is recommended to take the vial of solid **AM404** from the -20°C freezer and allow it to equilibrate to room temperature before opening to minimize moisture condensation. Under an inert atmosphere if possible, quickly weigh the required amount and dissolve it in your chosen solvent (e.g., DMSO) to create a concentrated stock solution (e.g., 50 mM).

Immediately aliquot the stock solution into smaller, single-use vials. Purge the vials with nitrogen or argon before sealing, then store them at -20°C [1] [2].

Q2: Can I use an old stock solution for my new experiment? You should first verify the age of the solution. If it has been stored for more than 3 months at -20°C , its stability and potency cannot be guaranteed, and it is better to prepare a fresh batch [1]. For critical experiments, using a fresh solution is always the safest approach.

Q3: Why is protection from air so critical for AM404? **AM404** contains multiple double bonds in its arachidonoyl chain, making it structurally similar to polyunsaturated fatty acids that are highly susceptible to oxidation by atmospheric oxygen [1]. This oxidative degradation leads to the formation of new compounds, which can alter its biological activity, reduce its potency, and potentially introduce confounding effects in your experiments.

The following workflow summarizes the key steps for proper **AM404** handling:



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References

1. AM-404 | Anandamide transport inhibitor [focusbiomolecules.com]
2. AM404, Anandamide transport inhibitor (CAS 183718-77-6) [abcam.com]
3. AM 404 | Cannabinoid Transporters [tocris.com]

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